

An In-depth Technical Guide to the Certificate of Analysis of Trioctylamine-d6

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Compound of Interest

Compound Name: Trioctylamine-d6

Cat. No.: B15558407

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This technical guide provides a comprehensive overview of the analytical data and methodologies associated with **Trioctylamine-d6**, a deuterated form of the tertiary amine Trioctylamine. This document is intended for researchers, scientists, and drug development professionals who utilize or are considering the use of **Trioctylamine-d6** as an internal standard in quantitative mass spectrometry-based assays. Due to the limited public availability of a formal certificate of analysis for **Trioctylamine-d6**, this guide synthesizes expected physicochemical properties based on its non-deuterated counterpart and outlines detailed, representative experimental protocols for its application.^{[1][2]}

Physicochemical Properties

The properties of **Trioctylamine-d6** are anticipated to be very similar to those of Trioctylamine, with the primary distinction being its molecular weight due to the inclusion of six deuterium atoms.^[1] A comparison of their properties is presented below.

Table 1: Comparison of Physicochemical Properties

Property	Trioctylamine	Trioctylamine-d6 (Predicted)
Molecular Formula	C ₂₄ H ₅₁ N	C ₂₄ H ₄₅ D ₆ N
Molecular Weight	353.67 g/mol [1]	Approx. 359.71 g/mol [1]
Appearance	Colorless to pale yellow liquid[1]	Colorless to pale yellow liquid[1]
Boiling Point	365-367 °C[3][4][5]	Not specified
Density	0.805 - 0.812 g/mL (20 °C)[3]	Not specified
Melting Point	-34 °C[4][5]	Not specified
Solubility	Insoluble in water; soluble in chloroform[4][5]	Not specified
CAS Number	1116-76-3[6]	Not specified

Applications in Research and Drug Development

Trioctylamine is primarily used as an extractant in various industrial and laboratory settings.[1] [7] The deuterated form, **Trioctylamine-d6**, is particularly valuable as an internal standard for quantitative analysis using mass spectrometry (MS), such as liquid chromatography-mass spectrometry (LC-MS).[1][2] The advantages of using a deuterated internal standard include:

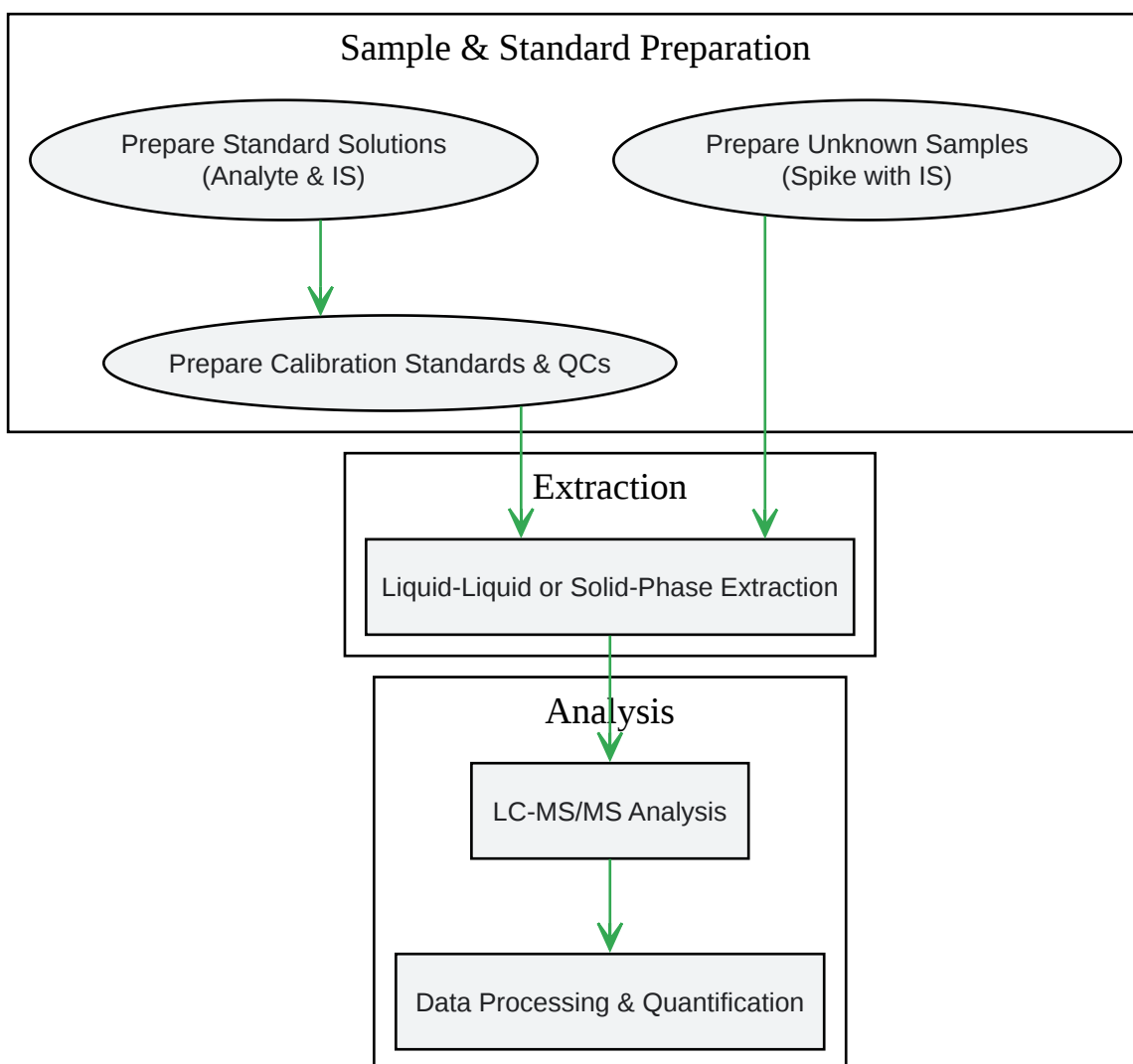
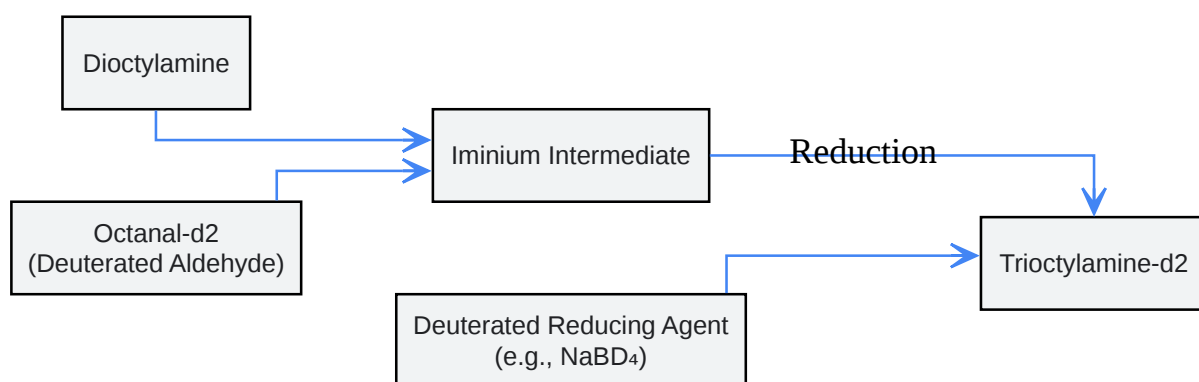
- **Similar Chemical and Physical Properties:** It behaves nearly identically to the non-deuterated analyte during sample preparation, chromatography, and ionization.[1]
- **Mass Differentiation:** It is easily distinguished from the analyte by the mass spectrometer due to the mass difference between hydrogen and deuterium.[1]
- **Improved Accuracy and Precision:** It corrects for variations in extraction efficiency, matrix effects, and instrument response, leading to more reliable quantification.[1]

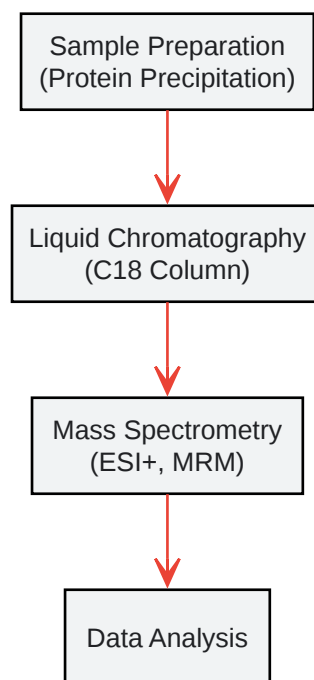
Trioctylamine-d6 is particularly useful in pharmacokinetic studies and metabolic profiling for the accurate quantification of drugs or metabolites containing a trioctylamine moiety.[1]

Experimental Protocols

While a specific, validated protocol for **Trioctylamine-d6** is not widely published, the following sections outline detailed methodologies based on the established use of analogous deuterated standards.[\[2\]](#)

A definitive synthesis protocol for **Trioctylamine-d6** is not readily available.[\[1\]](#) However, a plausible route can be extrapolated from general methods for deuterating amines, such as the reductive amination of a deuterated aldehyde with a suitable amine.[\[1\]](#)





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